

(Rac)-Carbidopa-13C,d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (Rac)-Carbidopa-13C,d3

Cat. No.: B12413056

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This technical guide provides an in-depth overview of **(Rac)-Carbidopa-13C,d3**, a stable isotope-labeled form of Carbidopa, for researchers, scientists, and drug development professionals. This document covers its supply and availability, its role in studying the Aryl Hydrocarbon Receptor (AhR) signaling pathway, and experimental protocols for its application.

Supplier and Availability of (Rac)-Carbidopa-13C,d3

(Rac)-Carbidopa-13C,d3 is a specialized chemical used as a reference standard in analytical method development, validation, and quality control during drug development.^[1] Its availability is limited to specialized chemical suppliers. Below is a summary of known suppliers and the availability of **(Rac)-Carbidopa-13C,d3** and closely related isotopically labeled analogues.

Supplier	Product Name	Catalogue #	CAS # (Unlabeled)	Molecular Formula	Availability
Axios Research	Racemic Carbidopa- ¹³ C-d3	AR-C01378	302-53-4	¹³ C C ₉ H ₁₁ D ₃ N ₂ O ₄	Enquire
MedChemExpress	(Rac)-Carbidopa- ¹³ C,d ₃	HY-B0311CS	302-53-4	Not specified	Inquire
MedChemExpress	Carbidopa-d3	HY-143937S	1276732-89-8	C ₁₀ H ₁₁ D ₃ N ₂ O ₄	In stock

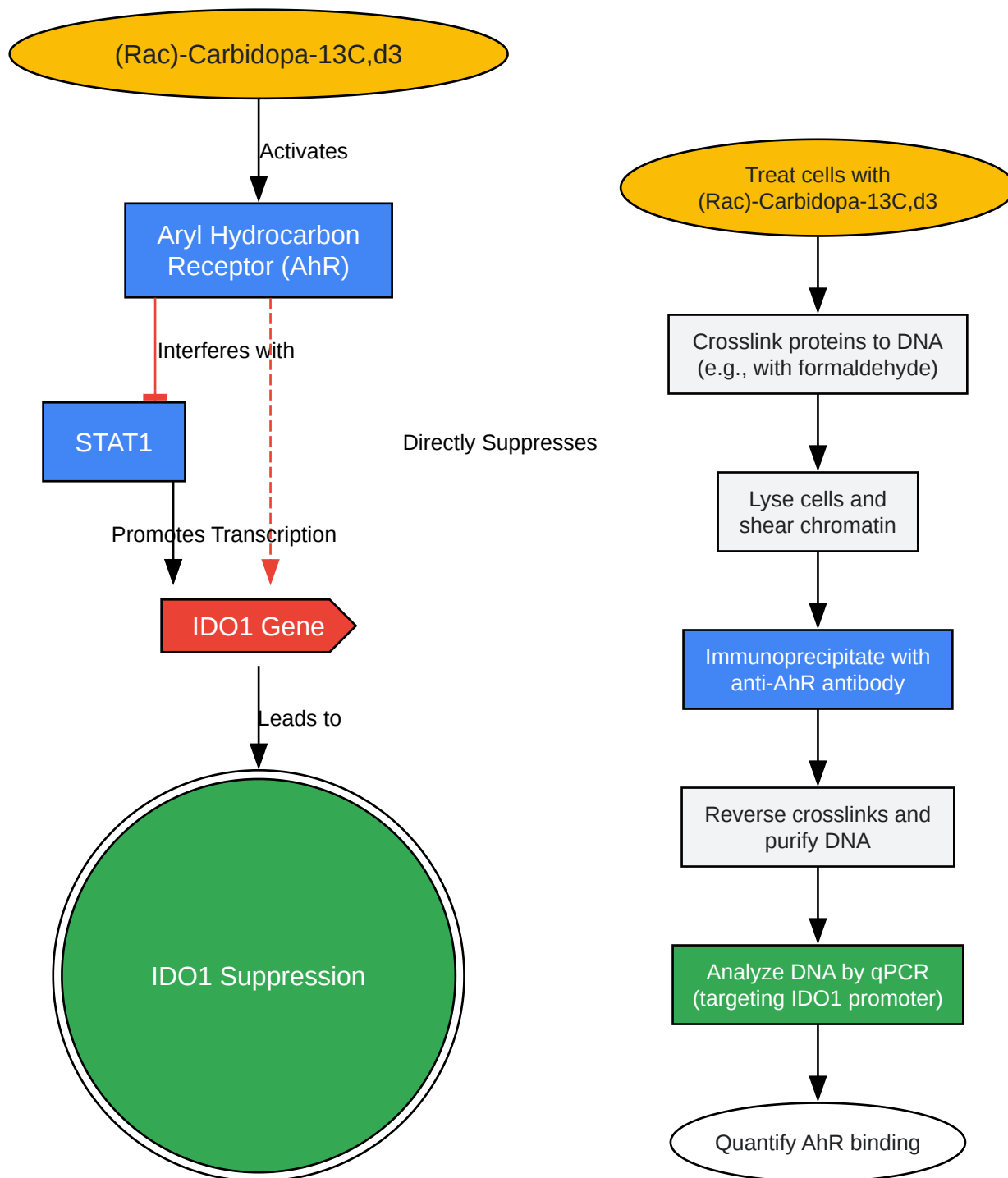
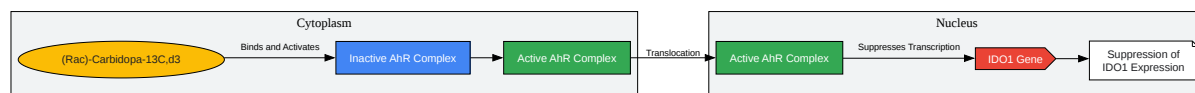
Biological Context: Carbidopa as an AhR Agonist

Recent research has identified Carbidopa as a modulator of the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor involved in regulating xenobiotic metabolism and immune responses.[2] Carbidopa's interaction with AhR has been shown to suppress the expression of Indoleamine 2,3-dioxygenase 1 (IDO1), an enzyme implicated in tumor immune evasion, particularly in pancreatic cancer.[2]

The use of stable isotope-labeled compounds like **(Rac)-Carbidopa-¹³C,d₃** is crucial for metabolic research, allowing for the tracing of molecules through biological pathways and serving as internal standards for accurate quantification in mass spectrometry-based studies.[3] The incorporation of ¹³C and deuterium is not expected to alter the fundamental biological activity of the molecule, making the experimental findings on unlabeled Carbidopa directly relevant to the application of its isotopically labeled form in research.

Carbidopa-Induced AhR Signaling Pathway

Upon entering the cell, Carbidopa binds to and activates the AhR. This activation leads to the translocation of the AhR complex to the nucleus, where it can influence gene expression. One of the key downstream effects of Carbidopa-mediated AhR activation is the suppression of IDO1 expression. This occurs through both direct transcriptional regulation and indirect interference with the JAK/STAT signaling pathway, which is a known inducer of IDO1.



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References

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